

Diethoxymethane in Proteomics Research: A Review of Current Applications

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Compound of Interest

Compound Name: **Diethoxymethane**

Cat. No.: **B1583516**

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A comprehensive review of scientific literature and chemical databases reveals no established applications of **diethoxymethane** (DEM) in the field of proteomics research. Despite its chemical properties as a solvent and a precursor that can decompose into formaldehyde and ethanol under acidic conditions, there is no evidence to suggest its use as a cross-linking agent, labeling reagent, or for any other protein modification technique in mass spectrometry-based proteomics workflows.

Diethoxymethane, also known as ethylal, is a volatile, flammable liquid with the chemical formula $\text{CH}_2(\text{OC}_2\text{H}_5)_2$. It is soluble in water and is primarily used as a solvent and in manufacturing processes. While formaldehyde, one of its decomposition products, is a well-known cross-linking agent used to study protein-protein interactions, the direct application of **diethoxymethane** for this or any other purpose in proteomics is not documented in the reviewed literature.

Standard proteomics workflows for studying protein interactions and quantitative changes rely on a variety of well-characterized chemical reagents. These include, but are not limited to, amine-reactive cross-linkers like disuccinimidyl suberate (DSS), sulphydryl-reactive cross-linkers, and reagents for isotopic labeling such as those used in SILAC (Stable Isotope Labeling with Amino acids in Cell culture) and iTRAQ (isobaric Tags for Relative and Absolute Quantitation). **Diethoxymethane** is not mentioned among these established tools.

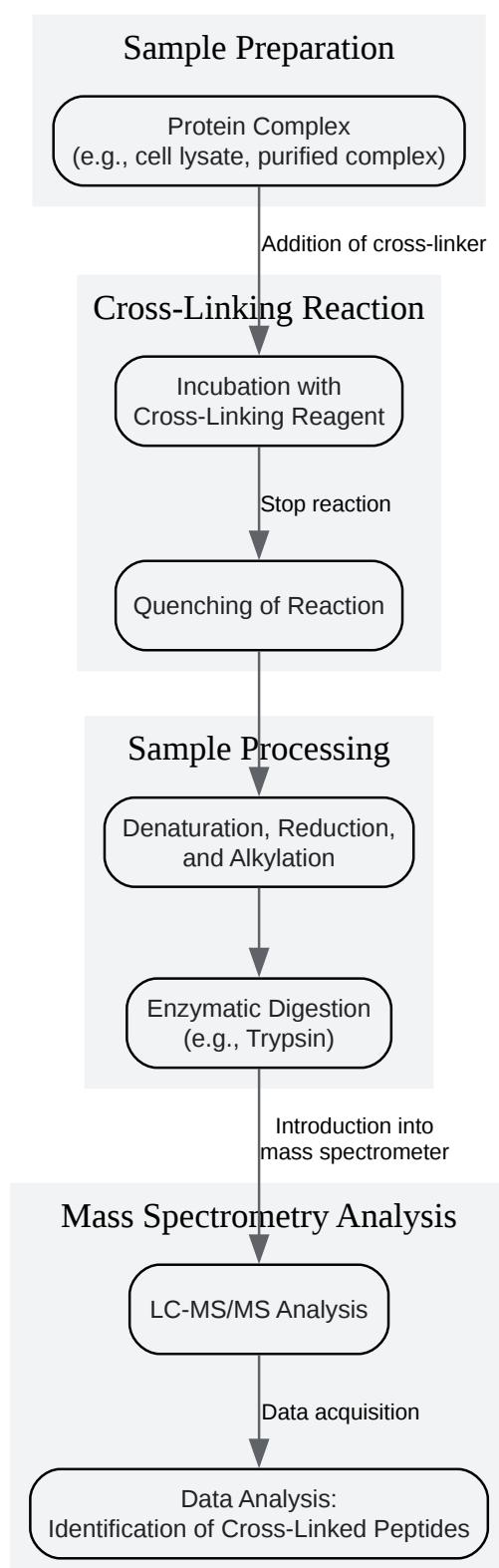
Given the absence of published data on the use of **diethoxymethane** in proteomics, it is not possible to provide detailed application notes, experimental protocols, or quantitative data

summaries as requested. The creation of such documents would be speculative and not based on scientific evidence.

Researchers, scientists, and drug development professionals seeking to perform proteomics experiments are advised to consult literature for established and validated methods and reagents for their specific research questions.

General Workflow for Chemical Cross-Linking in Proteomics

While **diethoxymethane** is not a recognized reagent, a general workflow for studying protein-protein interactions using a generic chemical cross-linker is outlined below. This serves as a conceptual guide to the methodologies typically employed in this area of proteomics.

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